

Synthetic Profile of Isopropyl Isocyanide

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Compound Focus: Isopropyl isocyanide

CAS No.: 598-45-8

Cat. No.: S586338

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Isopropyl isocyanide is well-characterized as a synthetic compound. The table below summarizes its key physical properties, which are relevant for its handling and use in laboratory synthesis [1].

Property	Value
Chemical Formula	C ₄ H ₇ N
Boiling Point	75 °C
Density	0.733 g/mL at 25 °C
Refractive Index	n ²⁰ /D 1.371
Flash Point	20.6 °C (closed cup)
Quality	97%
Functional Group	Isonitrile
Safety Warnings	Acute Toxicity (Oral, Dermal, Inhalation), Flammable Liquid

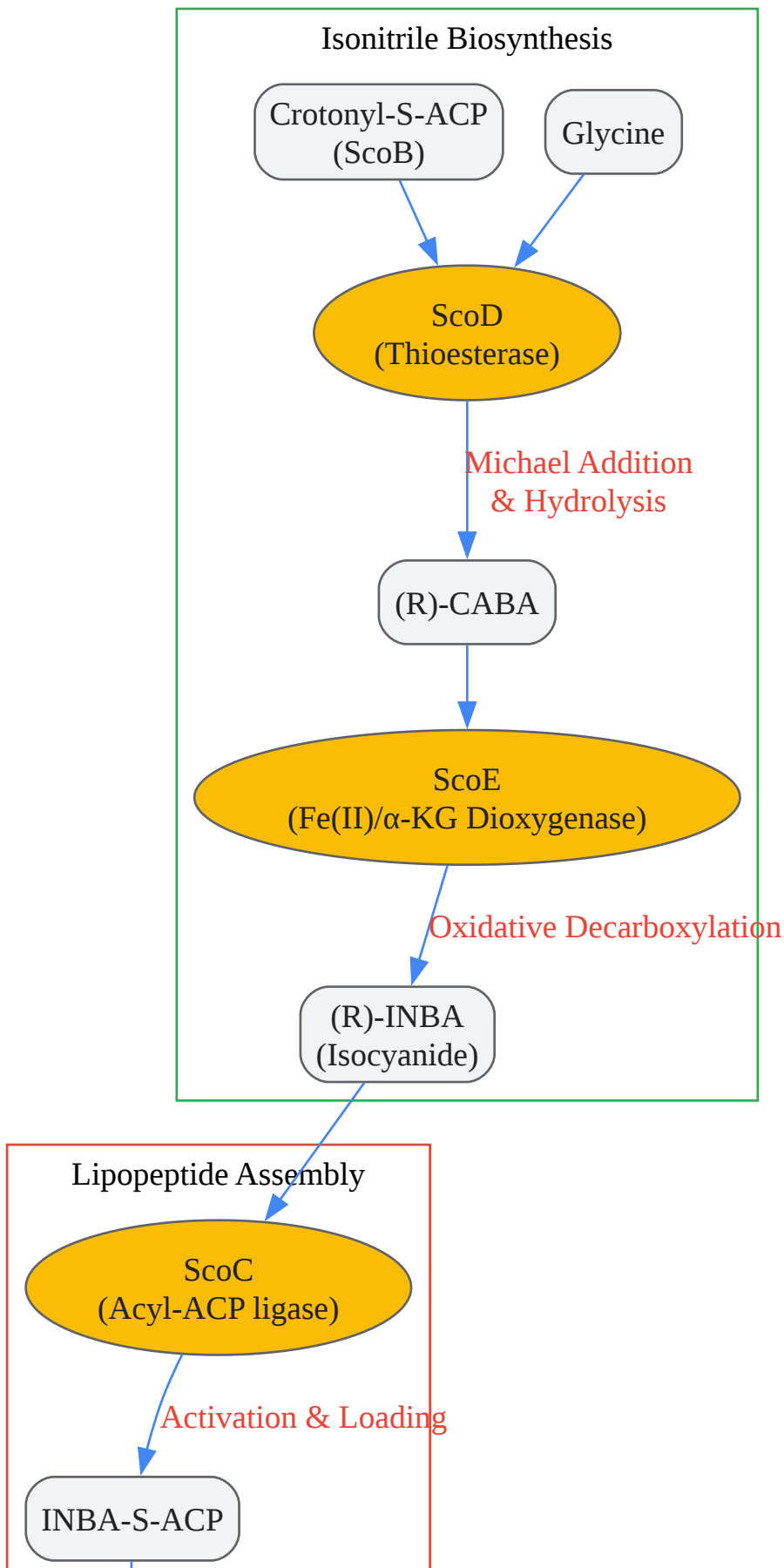
Natural Occurrence of Isocyanides

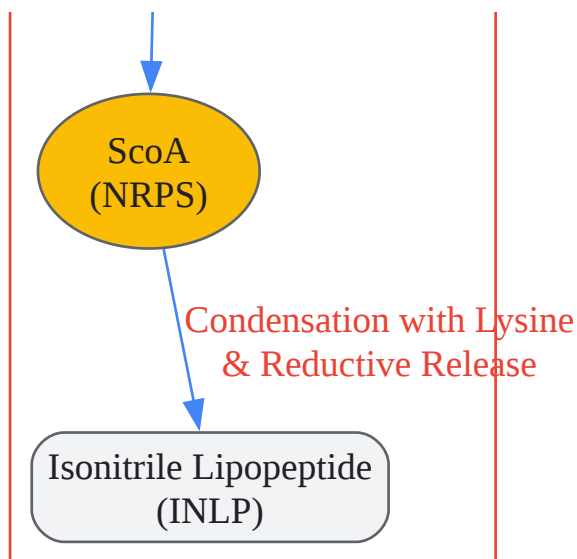
While **isopropyl isocyanide** has not been found in nature, isocyanide functional groups are present in a wide array of natural products, primarily of bacterial origin.

- **Abundance in Microbes:** Hundreds of isocyanide-containing natural products have been identified from marine and terrestrial sources, particularly from organisms like *Actinobacteria* and *Mycobacteria* [2].
- **Biosynthetic Pathways:** Research has uncovered conserved biosynthetic gene clusters in certain bacteria. A key pathway involves a **non-heme iron(II) and α -ketoglutarate-dependent dioxygenase** that catalyzes the formation of the isocyanide group [2].
- **Biological Roles:** These natural isocyanides display a broad range of bioactive properties, functioning as **virulence factors, antibiotics, and metal-chelating agents** (e.g., kupyaphores in *Mycobacterium tuberculosis*) [2].

Biosynthetic Pathway of a Natural Isocyanide

The following diagram illustrates the characterized biosynthetic pathway for isonitrile lipopeptides (INLPs) in *Streptomyces coeruleorubidus*, providing a concrete example of how isocyanides are formed in nature [2].





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Biosynthetic pathway of bacterial isonitrile lipopeptides via the ScoE enzyme [2].

Key Experimental Context

The discovery and characterization of these natural isocyanides rely on advanced techniques:

- **Genome Mining:** Identification of conserved biosynthetic gene clusters (e.g., Rv0097-Rv0101 in *M. tuberculosis*; scoA-E in *S. coeruleorubidus*) [2].
- **Heterologous Expression:** Reconstitution of these gene clusters in model organisms like *E. coli* to produce and identify the metabolites [2].
- **In Vitro Enzymatic Assays:** Purification of enzymes like ScoE to characterize their function, confirming the conversion of precursors like **(R)-3-((carboxymethyl)amino)butanoic acid (CABA)** to the isocyanide product **(R)-3-isocyanobutanoic acid (INBA)** [2].

Research Implications

The absence of **isopropyl isocyanide** in nature, contrasted with the prevalence of other isocyanides, highlights that **structural complexity is a hallmark of natural isocyanides**. The simple isopropyl variant may not fulfill the specific structural requirements for biological functions in natural systems.

Research into isocyanide-based multicomponent reactions (IMCRs) is vigorous in **antimicrobial drug discovery** to combat antibiotic resistance [3]. However, the scaffolds used are typically more complex than **isopropyl isocyanide**.

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References

1. Isopropyl isocyanide 97 598-45-8 [sigmaaldrich.com]
2. Isonitrile Biosynthesis by Non-Heme Iron(II) [pmc.ncbi.nlm.nih.gov]
3. RETRACTED: The Discovery of Novel Antimicrobial Agents ... [pmc.ncbi.nlm.nih.gov]

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